

# A Comprehensive Technical Guide to the Applications of 4-Chlorophenylmagnesium Bromide

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## Compound of Interest

**Compound Name:** 4-Chlorophenylmagnesium bromide

**Cat. No.:** B1294585

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## Introduction

**4-Chlorophenylmagnesium bromide** is a versatile Grignard reagent widely employed in organic synthesis.<sup>[1]</sup> Its utility stems from the nucleophilic character of the carbon atom bonded to magnesium, enabling the formation of new carbon-carbon bonds. This technical guide provides an in-depth review of its applications, focusing on its role in Grignard reactions, cross-coupling reactions, and the synthesis of bioactive molecules. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to offer a comprehensive resource for researchers in the field.

## Core Properties

Property	Value	Reference
Chemical Formula	$C_6H_4BrClMg$	<a href="#">[1]</a>
Molar Mass	215.76 g/mol	<a href="#">[2]</a>
Appearance	Light grey to brown-black solution	<a href="#">[2]</a>
Solubility	Soluble in diethyl ether and tetrahydrofuran (THF)	<a href="#">[3]</a>
Primary Application	Grignard Reagent	<a href="#">[2]</a>

## Grignard Reactions: Nucleophilic Addition to Carbonyls

**4-Chlorophenylmagnesium bromide** readily participates in nucleophilic addition reactions with a variety of carbonyl compounds, including aldehydes, ketones, and esters. These reactions are fundamental in the construction of more complex molecular architectures.[\[1\]](#)

### Reaction with Esters to Synthesize Tertiary Alcohols

A notable application is the synthesis of tris(4-chlorophenyl)methanol (TCPM-OH), a precursor to the pollutant tris(4-chlorophenyl)methane (TCPM). The reaction proceeds via a double addition of the Grignard reagent to an ester.[\[4\]](#)

Experimental Protocol: Synthesis of tris(4-chlorophenyl)methanol (TCPM-OH)[\[4\]](#)

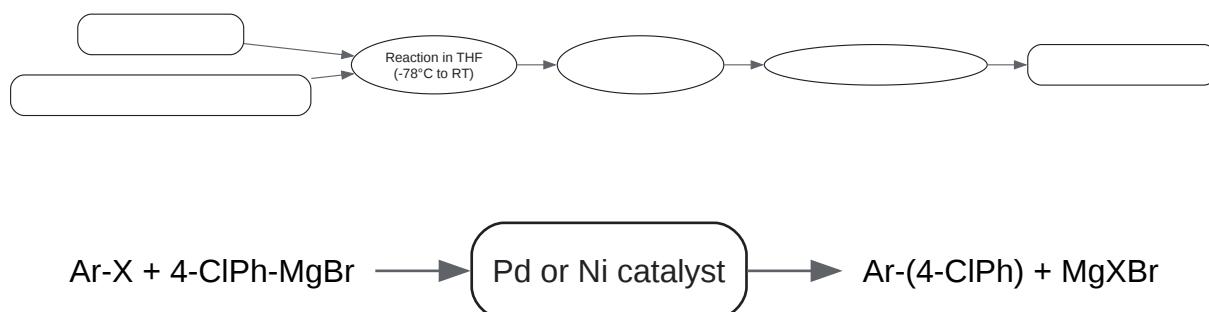
- A solution of methyl 4-chlorobenzoate in anhydrous tetrahydrofuran (THF) is cooled to -78°C under an inert atmosphere.
- A solution of **4-chlorophenylmagnesium bromide** (2.2 equivalents) in THF is added dropwise to the cooled ester solution.
- The reaction mixture is allowed to stir overnight while gradually warming to room temperature.

- The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure to yield the crude product.
- Purification is achieved through column chromatography.

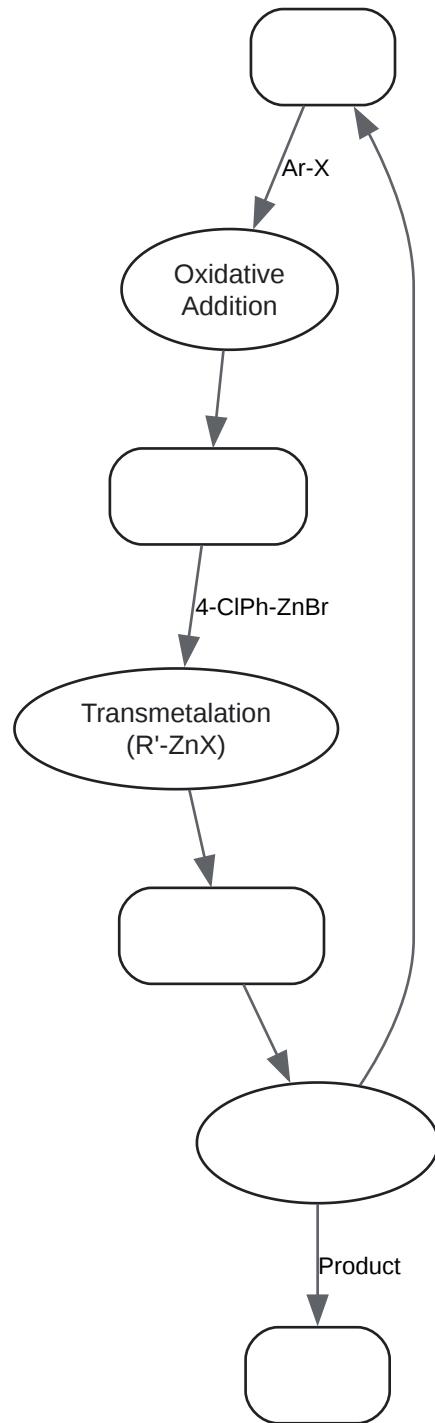
#### Quantitative Data:

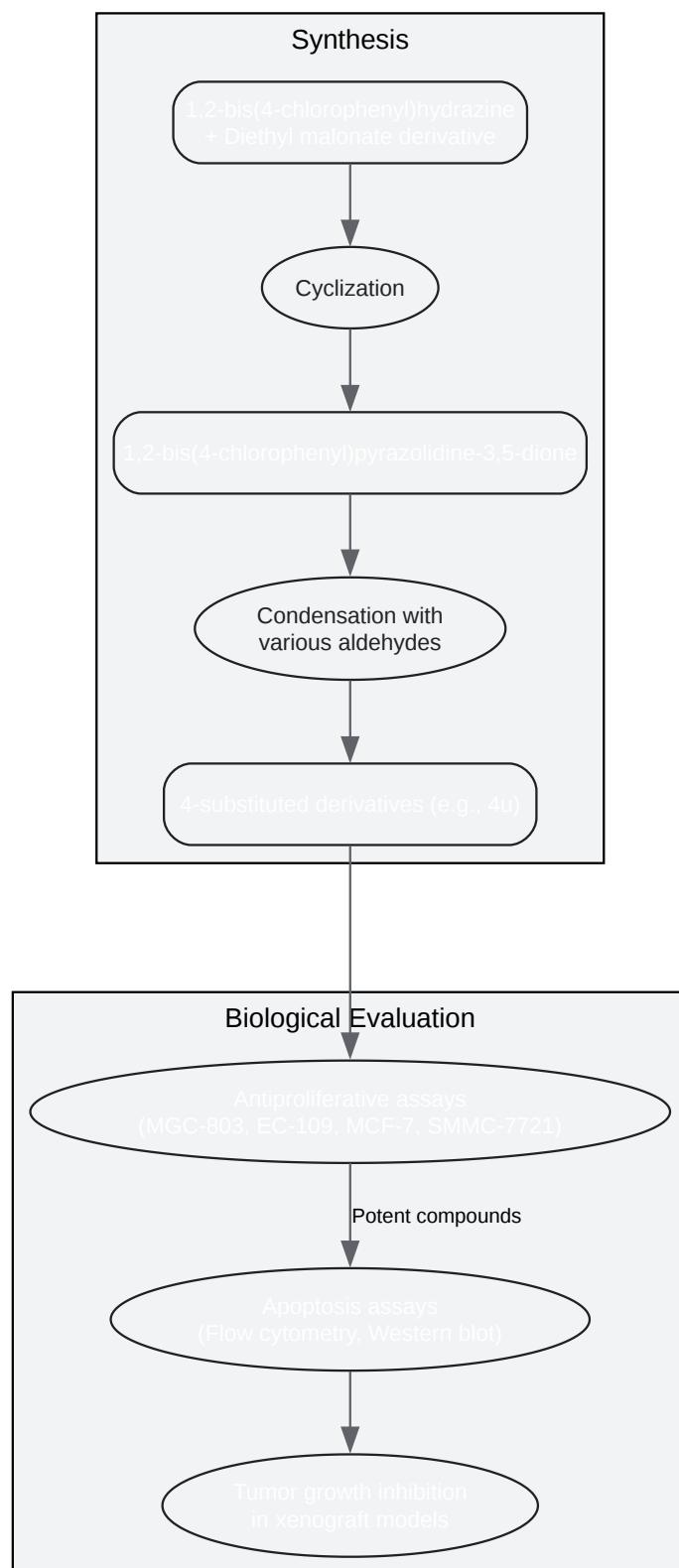
Electrophile	Product	Yield	Reference
Methyl 4-chlorobenzoate	tris(4-chlorophenyl)methane I	Not explicitly stated, but successful synthesis reported	[4]

#### Reaction Workflow:



## Negishi Coupling Catalytic Cycle



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## References

- 1. CAS 873-77-8: (4-Chlorophenyl)magnesium bromide [cymitquimica.com]
- 2. 4-CHLOROPHENYLMAGNESIUM BROMIDE | 873-77-8 [chemicalbook.com]
- 3. Manufacturers of 4-Chlorophenylmagnesium bromide, 1.0 M in THF, CAS 873-77-8, C 1121, along with worldwide shipping | Otto Chemie Pvt Ltd - IN [ottokemi.com]
- 4. cedar.wwu.edu [cedar.wwu.edu]
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